

## CCF0058981: A Noncovalent Inhibitor of SARS-CoV-2 3CL Protease

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Compound of Interest		
Compound Name:	CCF0058981	
Cat. No.:	B8210231	Get Quote

# A Technical Guide for Researchers and Drug Development Professionals

Introduction: The COVID-19 pandemic, caused by the severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2), has spurred an urgent global effort to develop effective antiviral therapeutics. A key target in this endeavor is the 3C-like protease (3CLpro), also known as the main protease (Mpro), an enzyme essential for viral replication. **CCF0058981** has emerged as a promising noncovalent inhibitor of SARS-CoV-2 3CLpro, demonstrating significant antiviral efficacy. This technical guide provides a comprehensive overview of **CCF0058981**, including its mechanism of action, quantitative inhibitory data, and detailed experimental protocols for its evaluation.

### **Mechanism of Action**

**CCF0058981** functions as a noncovalent, competitive inhibitor of the SARS-CoV-2 3CLpro. It binds to the catalytic pocket of the enzyme, thereby preventing the processing of viral polyproteins and halting the viral replication cycle. The catalytic activity of 3CLpro is dependent on a Cys-His catalytic dyad, and by occupying the active site, **CCF0058981** directly blocks the access of the natural substrate to these critical residues.

### **Quantitative Data Summary**

The inhibitory potency and antiviral activity of **CCF0058981** have been quantified through various in vitro assays. The following tables summarize the key quantitative data for this



### compound.

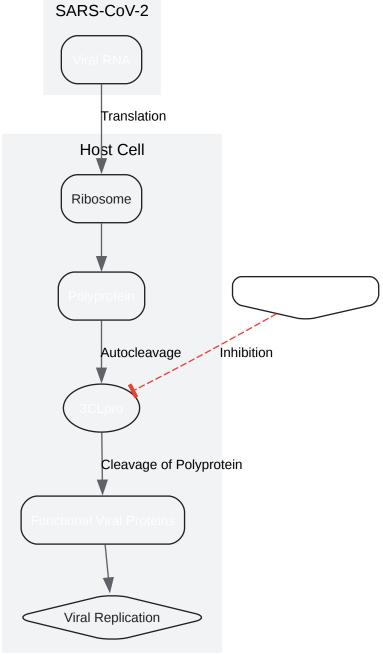
Enzymatic Inhibition	
Target	IC50 (nM)
SARS-CoV-2 3CLpro	68[1]
SARS-CoV-1 3CLpro	19[1]
Antiviral Activity	
Assay	EC50 (nM)
Cytopathic Effect (CPE) Inhibition	497[1]
Plaque Reduction	558[1]
Cytotoxicity	
Assay	CC50
CPE Antiviral Assay	>50 µM[1]
Pharmacokinetic Profile	
Parameter	Value
t1/2 (Human Liver Microsomes)	21.1 min[1]
CLint (Human Liver Microsomes)	141 mL/min/kg[1]

## **Signaling Pathway and Experimental Workflows**

To visually represent the biological context and experimental procedures, the following diagrams have been generated using the DOT language.



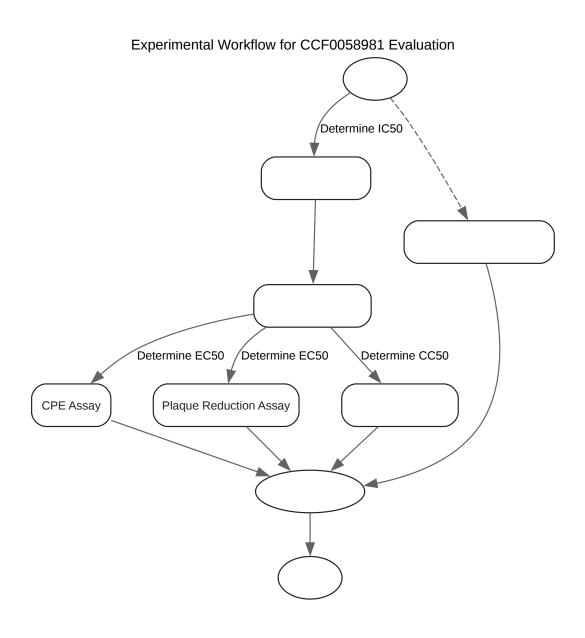
## Viral Replication and 3CLpro Inhibition Pathway



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Caption: SARS-CoV-2 Replication and Inhibition by CCF0058981.

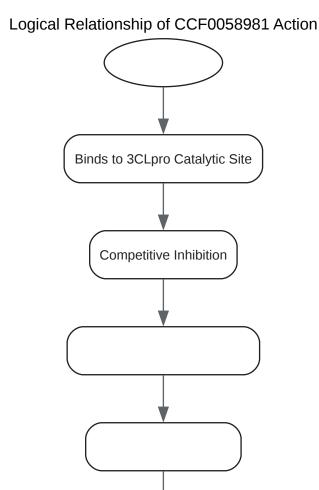




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Caption: Workflow for evaluating the efficacy of CCF0058981.





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Antiviral Effect

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### References



- 1. medchemexpress.com [medchemexpress.com]
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